

Personal protective equipment for handling 3-(Trifluoromethoxy)-DL-phenylglycine

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Compound of Interest

Compound Name: 3-(Trifluoromethoxy)-DL-phenylglycine

Cat. No.: B1304648

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Essential Safety and Handling Guide for 3-(Trifluoromethoxy)-DL-phenylglycine

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **3-(Trifluoromethoxy)-DL-phenylglycine**. Adherence to these procedures is critical for ensuring laboratory safety and proper disposal.

Chemical Profile and Hazards:

3-(Trifluoromethoxy)-DL-phenylglycine is a fluorinated amino acid utilized in pharmaceutical synthesis and biochemical research.^[1] The presence of the trifluoromethoxy group imparts unique chemical properties.^[1] While a specific Safety Data Sheet (SDS) for this exact compound was not retrieved, data for the closely related compound 3-(Trifluoromethyl)-DL-phenylglycine indicates potential hazards. These include causing skin irritation (H315), serious eye irritation (H319), and respiratory irritation (H335).^[2]

Hazard Statement	Description	GHS Code
Skin Irritation	Causes skin irritation	H315
Eye Irritation	Causes serious eye irritation	H319
Respiratory Irritation	May cause respiratory irritation	H335

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against potential exposure. The following equipment must be worn at all times when handling **3-(Trifluoromethoxy)-DL-phenylglycine**, particularly in its powdered form.

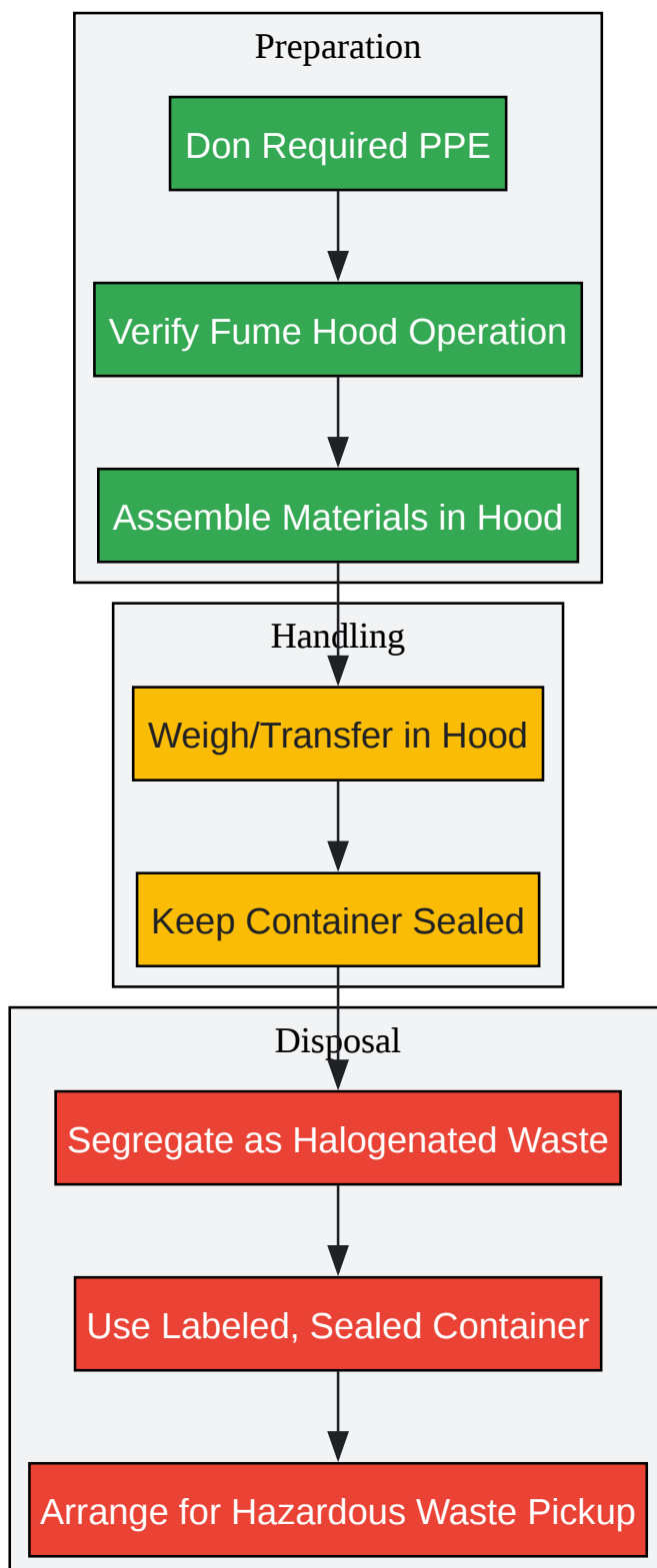
PPE Category	Item	Specification	Rationale
Eye and Face Protection	Safety Goggles or Face Shield	Chemical splash goggles compliant with OSHA's eye and face protection regulations (29 CFR 1910.133) or European Standard EN166.[3]	Protects against airborne particles and accidental splashes that can cause serious eye irritation.[4]
Hand Protection	Chemical-Resistant Gloves	Nitrile or other suitable chemically impervious gloves.[5] Double gloving is recommended.[6]	Prevents skin contact, which can cause irritation.[2] Powder-free gloves are advised to avoid contamination.[6]
Body Protection	Laboratory Coat or Coveralls	Long-sleeved lab coat or disposable coveralls.[4]	Protects skin and personal clothing from contamination with the powdered chemical.
Respiratory Protection	Respirator	An N95 or higher-rated respirator should be used, especially when handling the powder outside of a fume hood, to prevent inhalation of airborne particulates.[4][6]	Mitigates the risk of respiratory irritation from inhaling the fine powder.[2]

Operational Plan: Handling and Experimental Workflow

Safe handling practices are paramount to minimize exposure risk and prevent contamination. The following step-by-step workflow should be followed.

- Preparation:
 - Ensure a chemical fume hood is operational and available.
 - Assemble all necessary equipment (spatulas, weigh boats, glassware, etc.) within the fume hood.
 - Don all required PPE before entering the designated handling area.
- Handling:
 - Conduct all weighing and transferring of the solid compound within a certified chemical fume hood to control airborne dust.
 - Use non-sparking tools to prevent electrostatic discharge.[\[2\]](#)
 - Avoid the formation of dust and aerosols.[\[2\]](#)[\[3\]](#)
 - Keep the container tightly closed when not in use and store in a cool, dry, and well-ventilated area.[\[2\]](#)[\[7\]](#)
- In Case of Exposure:
 - Skin Contact: Immediately wash the affected area with plenty of soap and water.[\[7\]](#) If skin irritation occurs, seek medical attention.[\[2\]](#)[\[8\]](#) Remove and wash contaminated clothing before reuse.[\[2\]](#)
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[\[2\]](#)[\[8\]](#) Seek immediate medical attention.
 - Inhalation: Move the individual to fresh air and keep them comfortable for breathing.[\[2\]](#) If the person feels unwell, seek medical help.[\[2\]](#)
- Spill Management:
 - For small spills, carefully sweep up the solid material, avoiding dust generation, and place it into a suitable, labeled container for disposal.[\[3\]](#)

- For larger spills, evacuate the area and follow emergency procedures.



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Caption: Workflow for handling **3-(Trifluoromethoxy)-DL-phenylglycine**.

Disposal Plan

Proper disposal of **3-(Trifluoromethoxy)-DL-phenylglycine** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Segregation:
 - As a fluorinated organic compound, this chemical must be disposed of as halogenated organic waste.[\[9\]](#)
 - Do not mix with non-halogenated waste streams.[\[10\]](#)[\[11\]](#) This is critical as even small amounts of halogenated compounds can contaminate a large volume of non-halogenated solvent waste, significantly increasing disposal costs and environmental impact.[\[11\]](#)
- Containerization:
 - Collect all waste, including contaminated consumables (e.g., gloves, weigh boats, paper towels), in a designated, properly labeled hazardous waste container.[\[10\]](#)
 - The container must be in good condition, compatible with the waste, and have a tightly sealing cap.[\[10\]](#)
 - The label should clearly state "Halogenated Organic Waste" and list the chemical constituents.[\[9\]](#)[\[10\]](#)
- Storage and Removal:
 - Store the sealed waste container in a designated satellite accumulation area.
 - Arrange for the disposal of the waste through your institution's environmental health and safety (EHS) office in accordance with local, regional, and national regulations.[\[2\]](#) The primary disposal method for halogenated organic waste is incineration at a regulated facility.[\[9\]](#)

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